

Handling and safety precautions for 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

Cat. No.: B117303

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Technical Support Center: 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** (CAS No. 146575-64-6).

Frequently Asked Questions (FAQs)

Q1: What is **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** and what are its primary uses?

A1: **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** is a chemical compound with the molecular formula C₉H₇F₃O₃.^{[1][2]} It is primarily used as a laboratory chemical and an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][3]} Its trifluoromethoxy group can enhance reactivity, solubility, stability, and selectivity in various organic reactions.^[3]

Q2: What are the main physical and chemical properties of this compound? A2: The key properties are summarized in the table below. The compound has a melting point of approximately 30°C, so it may be encountered as either a solid or a liquid depending on ambient temperature.^[2]

Q3: What are the recommended storage conditions for this chemical? A3: It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][4]}

Q4: Is this compound stable? What materials should I avoid mixing it with? A4: The compound is stable under normal storage and handling conditions.[1] While specific incompatibility data is limited, it is prudent to avoid strong oxidizing agents.[5] Hazardous decomposition products upon thermal decomposition can include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride.[1]

Q5: How should I dispose of waste containing **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**? A5: This material is classified as hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[1] Do not dispose of it down the drain or in regular trash.[6] Collect waste in a suitable, labeled, and closed container for pickup by a licensed professional waste disposal service.[6][7]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	146575-64-6	[1]
Molecular Formula	C ₉ H ₇ F ₃ O ₃	[1][2]
Molecular Weight	220.15 g/mol	[2]
Appearance	Solid or Liquid	[2]
Melting Point	30 °C	[2]

Table 2: Hazard Identification and Classification

Hazard	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2 (H315)	P280, P302 + P352, P332 + P313
Serious Eye Irritation	Category 2 (H319)	P280, P305 + P351 + P338, P337 + P313
Signal Word	Warning	N/A

Data sourced from Fisher Scientific Safety Data Sheet.[1]

Troubleshooting Guides

Q: I accidentally spilled a small amount of the compound on my lab bench. What should I do?

A: For a small-scale laboratory spill, ensure adequate ventilation and wear appropriate

Personal Protective Equipment (PPE), including gloves, a lab coat, and eye protection.[1]

Sweep up any solid material or absorb liquid with an inert material (like sand or vermiculite) and shovel it into a suitable, labeled container for hazardous waste disposal.[1][5] Clean the affected area thoroughly.

Q: What are the first aid measures if I get the chemical on my skin or in my eyes? A: Follow the first aid procedures outlined below immediately and seek medical attention if irritation persists.

[1]

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] If skin irritation occurs, get medical advice.[1]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do.[8] If eye irritation persists, seek medical attention.[1]

Q: I think I may have inhaled dust or vapor from the compound. What steps should I take? A: Immediately move to an area with fresh air.[1] If you are not breathing, a trained person should give artificial respiration. If you experience any respiratory symptoms or feel unwell, seek medical attention.[1]

Q: The compound has solidified in its container. Is it still usable? A: Yes. Since its melting point is near room temperature, solidification is expected in cooler environments.[2] You can gently warm the container in a water bath to melt the contents for use. Do not use a direct flame or hot plate. The compound's stability is not affected by normal freezing and thawing.[1]

Mandatory Visualization

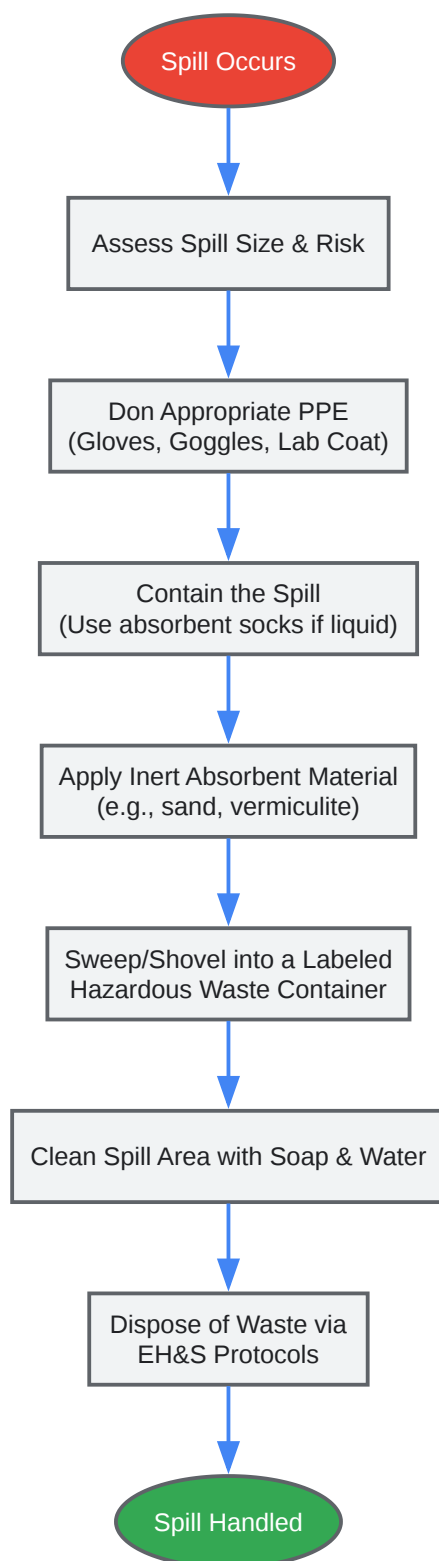


Figure 1: Chemical Spill Response Workflow

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Caption: Figure 1: A logical workflow for handling a spill of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**.

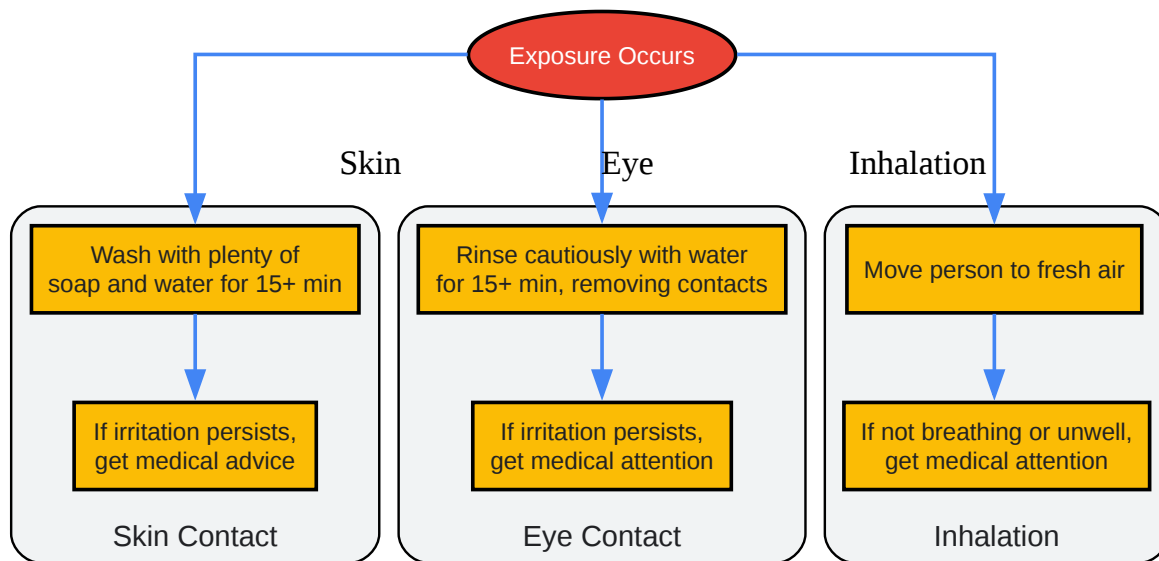


Figure 2: First Aid Decision Tree

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Caption: Figure 2: A flowchart outlining the immediate first aid steps following different exposure routes.

Experimental Protocols

General Protocol for a Reaction Using **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**

Disclaimer: This is a generalized protocol and should be adapted based on the specific reaction chemistry. Always consult peer-reviewed literature and your institution's safety guidelines before beginning any experiment.

1. Preparation and Setup:

- Conduct all work in a properly functioning chemical fume hood.
- Ensure all glassware is clean, dry, and free of contaminants.

- Assemble the reaction apparatus (e.g., round-bottom flask, condenser, magnetic stirrer) as required by the specific synthesis.

- Prepare any required solutions or reagents according to your detailed experimental plan.

2. Personal Protective Equipment (PPE):

- Wear a flame-resistant lab coat.
- Use chemical safety goggles or a face shield.[\[1\]](#)
- Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.[\[1\]](#)

3. Reagent Handling and Reaction:

- Carefully weigh the required amount of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**. If it is solid, handle it in a way that minimizes dust formation.[\[1\]](#)
- Add the compound, solvent(s), and other reactants to the reaction flask in the order specified by your protocol.
- If heating is required, use a controlled heating mantle or oil bath. Do not use an open flame.
- Monitor the reaction using an appropriate technique (e.g., Thin Layer Chromatography - TLC, Gas Chromatography - GC).

4. Workup and Purification:

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction carefully as specified in your protocol.
- Perform the extraction, washing, and drying steps as required.
- Purify the crude product using a suitable method, such as column chromatography, recrystallization, or distillation.

5. Waste Disposal:

- Collect all aqueous and organic waste streams in separate, clearly labeled hazardous waste containers.
- Dispose of all chemical waste through your institution's Environmental Health and Safety (EH&S) department.[6][9]

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References

- 1. fishersci.at [fishersci.at]
- 2. 2'-hydroxy-5'-(trifluoromethoxy)acetophenone [stenutz.eu]
- 3. chemimpex.com [chemimpex.com]
- 4. fishersci.at [fishersci.at]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. hartig.mse.ufl.edu [hartig.mse.ufl.edu]
- 7. employees.delta.edu [employees.delta.edu]
- 8. aksci.com [aksci.com]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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